Molecular weight and physicochemical data for CAS [Insert CAS if known]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1,3-Benzoxazol-2-yl(phenyl)methanamine*
CAS No.:	*13591-17-8*
Cat. No.:	*B2916547*

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Technical Profile: Remdesivir (GS-5734)

Physicochemical Characterization, Metabolic Activation, and Bioanalytical Strategy[1]

Executive Summary

This technical guide provides a comprehensive analysis of Remdesivir (GS-5734), a broad-spectrum antiviral nucleotide prodrug.[1][2] Unlike simple small molecules, Remdesivir functions as a ProTide (phosphoramidate prodrug), designed to bypass the rate-limiting first phosphorylation step of nucleoside metabolism. This guide details its physicochemical constraints, the specific metabolic pathway required for activation, and a validated bioanalytical protocol for its quantification in biological matrices.

Target Molecule Selection: Remdesivir (CAS: 1809249-37-3) Therapeutic Class: Adenosine nucleotide analog (RdRp Inhibitor)[2][3]

Physicochemical Core Data

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The following data constitutes the fundamental "identity card" of the molecule, essential for formulation and analytical method development.

Parameter	Specification	Technical Insight
CAS Registry Number	1809249-37-3	Unique identifier for the specific prodrug form.[2][3][4]
Chemical Formula	$C_{27}H_{35}N_6O_8P$	High oxygen/nitrogen content contributes to polarity issues.
Molecular Weight	602.58 g/mol	Large size impacts membrane permeability, mitigated by prodrug lipophilicity.
Physical State	White to off-white crystalline solid	Polymorphism can affect dissolution rates.
Solubility (Water)	Practically Insoluble (<0.1 mg/mL)	Requires complexation (e.g., SBECD) for IV formulation.
Solubility (Organic)	Soluble in DMSO, Methanol, Ethanol	Useful for preparing stock solutions for in vitro assays.
pKa	~10.23 (acidic), ~0.65 (basic)	Ionization state is pH-dependent; stability is compromised at high pH.
LogP	~2.0 – 2.2	Moderate lipophilicity allows cellular entry before esterase cleavage.
Chirality	Multiple chiral centers	The phosphorus center is chiral (-isomer is the active drug form).

Formulation & Stability Challenges

The Solubility Barrier

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Remdesivir possesses a 1'-cyano group and a complex phosphoramidate tail, rendering it lipophilic but poorly water-soluble.

- Challenge: Direct dissolution in saline is impossible for therapeutic dosing.
- Solution: Commercial formulations (Veklury®) utilize Sulfobutylether-β-Cyclodextrin (SBECD). The hydrophobic cavity of SBECD encapsulates the Remdesivir molecule, increasing apparent solubility to therapeutic levels (~5 mg/mL) while maintaining thermodynamic stability in solution.

Hydrolytic Instability

The phosphoramidate bond is susceptible to hydrolysis.

- Mechanism: In aqueous environments, particularly at alkaline pH, the ester linkage degrades, prematurely releasing the nucleoside (GS-441524) before cellular entry.
- Protocol Implication: All bioanalytical processing of plasma samples must occur under acidified conditions (typically treated with dilute formic acid) to freeze the equilibrium between the prodrug and its metabolites.

Mechanism of Action & Metabolic Activation

Remdesivir is an adenosine analog.[5] Its antiviral potency relies on a multi-step intracellular activation pathway that converts the inactive prodrug into the active triphosphate (GS-443902).[1]

The "Delayed Chain Termination" Mechanism

Unlike obligate chain terminators (which stop RNA synthesis immediately), Remdesivir allows the viral RNA-dependent RNA polymerase (RdRp) to add three additional nucleotides after incorporation.[5][6]

- The "i+3" Stall: The steric clash caused by the 1'-cyano group inside the polymerase active site jams the translocation mechanism three bases downstream. This "delayed" action evades viral proofreading exonucleases (ExoN) that would otherwise excise the drug.[5]

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Metabolic Pathway Visualization

The following diagram illustrates the critical enzymatic conversion from the parent prodrug to the active triphosphate.

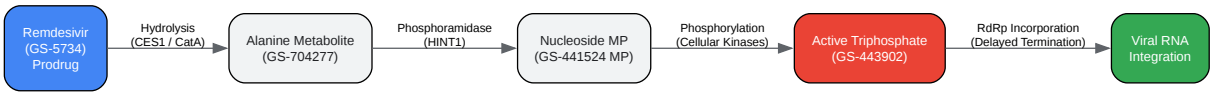

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Figure 1: Intracellular bioactivation pathway of Remdesivir.[1] The prodrug enters the cell and is sequentially metabolized by esterases (CES1/CatA) and HINT1 to form the monophosphate, which is then triphosphorylated to the active antiviral agent.[1][5]

Bioanalytical Protocol: LC-MS/MS Quantification

Objective: Accurate quantification of Remdesivir and its primary metabolite (GS-441524) in human plasma.[7] Critical Constraint: Prevention of ex vivo esterase activity.

Method Validation Summary

- Instrumentation: UPLC coupled with Triple Quadrupole Mass Spectrometry (LC-MS/MS).
- Matrix: Human Plasma (Acidified).
- Internal Standard (IS): Remdesivir-d5 or $^{13}C_6$-Remdesivir.
- LLOQ: 0.5 – 1.0 ng/mL (High sensitivity required due to rapid clearance).

Step-by-Step Workflow

Step 1: Sample Stabilization (Critical)

- Upon collection, immediately treat plasma with 2% Formic Acid (10:1 plasma:acid ratio).
- Why: Inhibits plasma esterases (CES1) that would artificially decrease Remdesivir concentrations and increase metabolite levels during storage.

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Step 2: Protein Precipitation

- Aliquot 50 µL of acidified plasma.
- Add 200 µL of Extraction Solvent (Methanol containing IS and 0.1% Formic Acid).
- Why: Methanol precipitates plasma proteins (albumin/globulins) while solubilizing the lipophilic drug.

Step 3: Clarification

- Vortex vigorously for 60 seconds.
- Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Transfer supernatant to a fresh vial.

Step 4: Chromatographic Separation

- Column: C18 Reverse Phase (e.g., Waters CORTECS T3 or Phenomenex Kinetex).
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.
- Mobile Phase B: Methanol + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 3 minutes.
- Why: Ammonium formate aids ionization; gradient separates the polar metabolite (GS-441524) from the non-polar parent (Remdesivir).

Analytical Workflow Diagram

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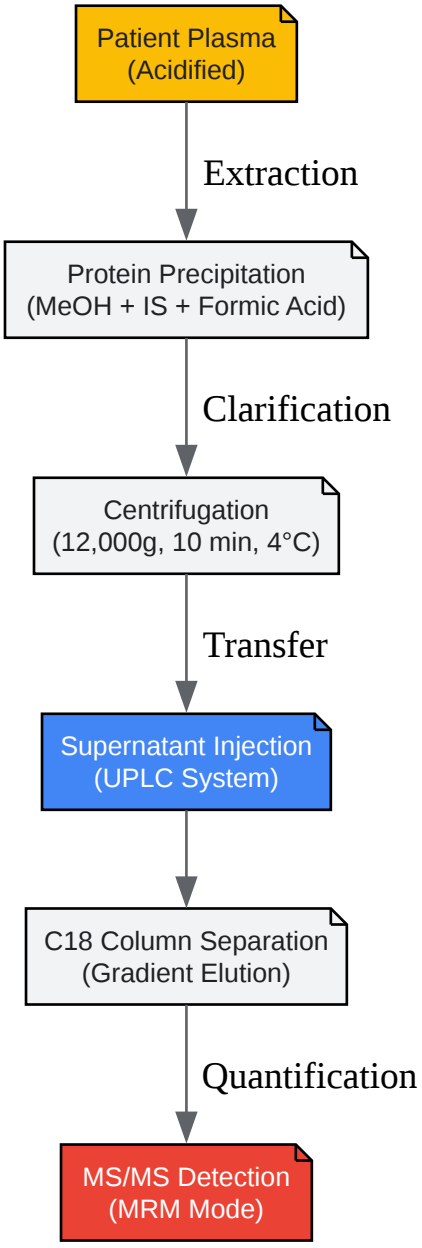

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Figure 2: Bioanalytical workflow for Remdesivir quantification.[2][8] Note the acidification step at the start to prevent prodrug degradation.

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- To cite this document: BenchChem. [Molecular weight and physicochemical data for CAS [Insert CAS if known]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2916547/docs#molecular-weight-and-physicochemical-data-for-cas-insert-cas-if-known]

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